

Understanding the self-accelerating decomposition temperature (SADT) of peroxides

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Compound of Interest

Compound Name: Cyclobutane malonyl peroxide

CAS No.: 34867-87-3

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Technical Support Center: Peroxide Safety & SADT Determination

Current Status: Operational Support Tier: Level 3 (Senior Application Scientist) Topic: Self-Accelerating Decomposition Temperature (SADT)

Introduction: The Physics of Thermal Runaway

Welcome to the Peroxide Safety Technical Center. If you are here, you likely understand that organic peroxides are thermodynamically unstable. The SADT is not an intrinsic property of a molecule (like melting point); it is a system property defined by the interplay between Heat Generation (Chemical Kinetics) and Heat Removal (Packaging Geometry).

The Golden Rule of SADT:

“

Thermal runaway occurs when the rate of heat production by the peroxide exceeds the rate of heat dissipation by the package.

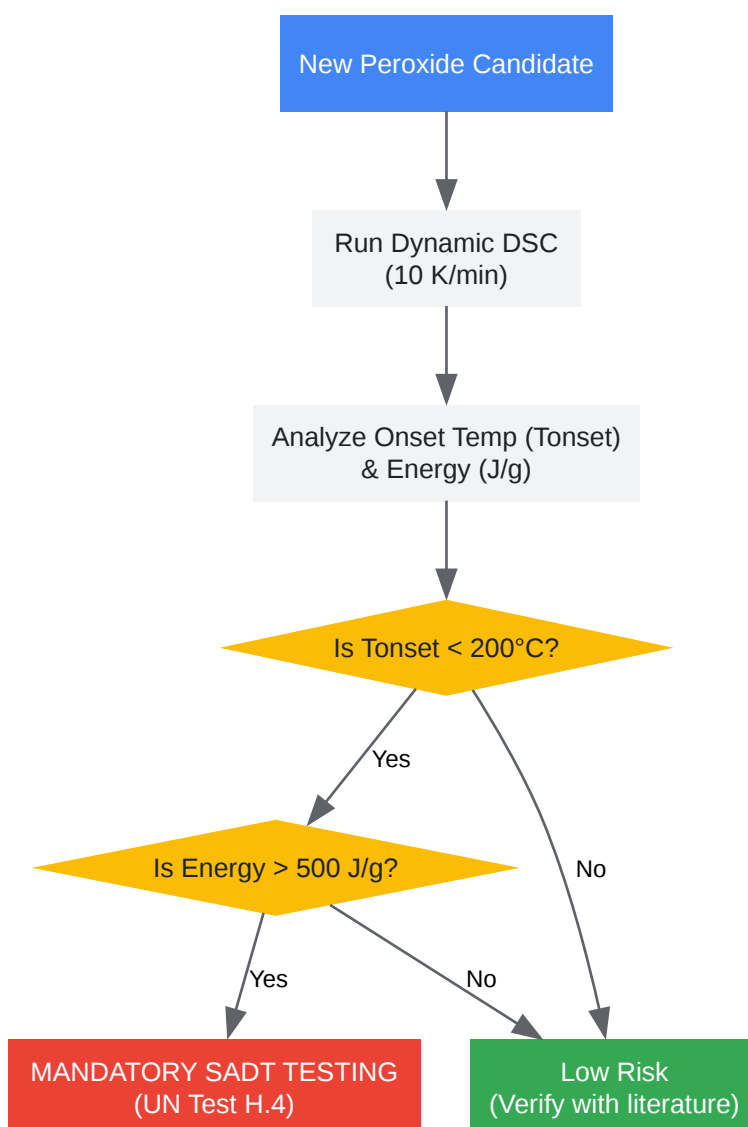
This guide moves beyond basic definitions into actionable protocols for determining, interpreting, and scaling SADT data.[\[1\]](#)

Module 1: Diagnostic Screening (The "Is this dangerous?" Phase)

User Issue: "I ran a DSC and the onset is 120°C. Can I safely store my peroxide at 50°C?"

Diagnosis: Reliance on Differential Scanning Calorimetry (DSC) onset temperatures for storage safety is a critical error. DSC measures micro-milligram samples with near-perfect heat dissipation. It does not account for the "insulating" effect of bulk packaging (e.g., a 25kg drum).

The Protocol: Conservative Screening Before committing to full SADT testing, use this screening workflow to determine necessity.



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Figure 1: Decision tree for determining when quantitative SADT testing is required based on preliminary thermal screening.

Module 2: The Gold Standard Protocol (UN Test H.4)

User Issue: "We don't have enough material for a full 25kg drum test (UN H.1). How do we simulate this in the lab?"

Solution: Use the UN Test H.4 (Heat Accumulation Storage Test). This test uses a Dewar vessel (vacuum flask) to simulate the poor heat transfer of a large commercial package using only ~400 mL of material.

The Mechanism: A commercial drum loses heat slowly. A glass beaker loses heat quickly. By placing the sample in a Dewar flask, we artificially restrict heat loss to match the specific heat loss factor (

) of a 50kg package.[2]

Step-by-Step Protocol: UN Test H.4

1. Dewar Calibration (Critical Step) You cannot use just "any" Dewar. It must be characterized.

- Fill Dewar with 400 mL of a substance with similar specific heat (e.g., Dibutyl phthalate).
- Heat to $\sim 80^{\circ}\text{C}$ and place in a 20°C environment.
- Measure the cooling curve.
- Target: The half-time of cooling () should correlate to your target package (typically 5–10 hours for a 25-50kg drum).

2. Experimental Setup

- Sample: 400 mL of Peroxide formulation.
- Vessel: Calibrated Dewar flask (0.5L or 1.0L).
- Oven: Explosion-proof, static air circulation.
- Probes: Thermocouples in the center of the sample and in the oven air space.

3. The Test Run

- Set oven temperature () to an estimated test temperature (e.g., 40°C).
- Place Dewar in oven.
- Monitor for 7 days (168 hours).

4. Interpretation Criteria (Pass/Fail)

- SADT Trigger: If Sample Temperature () exceeds) exceeds by 6°C or more.[3]
- Induction Time: If the reaction runs away (spikes) within 7 days.

Data Summary Table: UN Test Comparison

Feature	UN Test H.1 (US SADT)	UN Test H.4 (Dewar)
Scale	Full Package (25L - 225L)	Lab Scale (0.4L - 1.0L)
Heat Loss	Real-world (Actual)	Simulated (via Vacuum)
Material Req.	High (>20kg)	Low (<500g)
Accuracy	Definitive Reference	Conservative Estimate
Use Case	Final Transport Classification	R&D, Screening, Scale-up

Module 3: Scale-Up & Geometry (Troubleshooting)

User Issue:"We determined the SADT is 45°C in a 25kg drum. Can we ship it in a 1000L IBC?"

Technical Insight: NO. As package size increases, the Surface Area to Volume ratio (

) decreases. This means heat generation (Volume-dependent) stays high, but heat removal (Area-dependent) becomes less efficient.

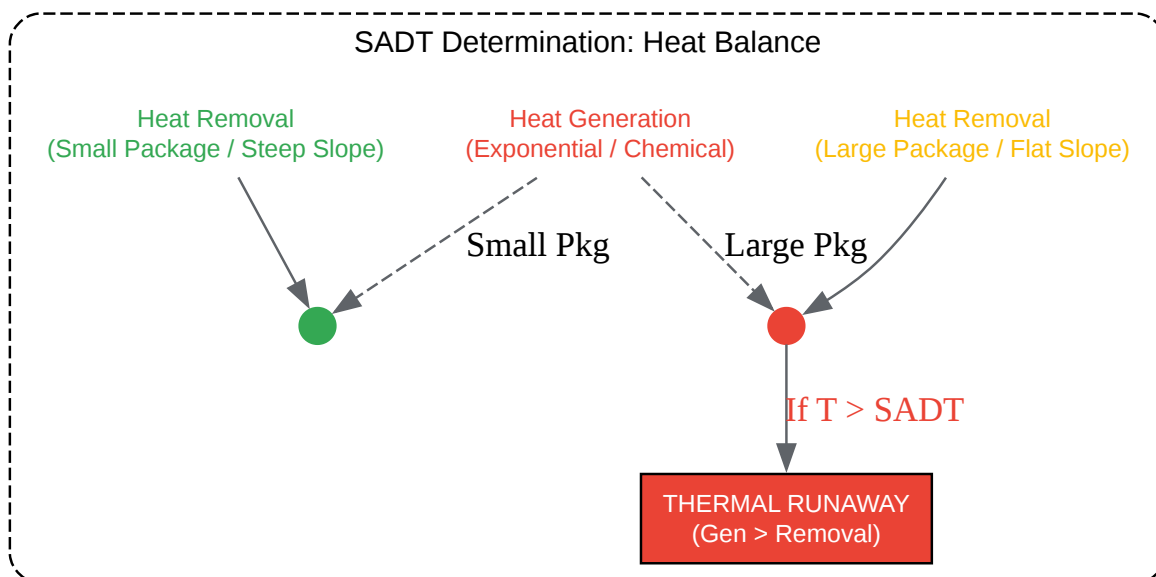
The Physics of Failure (Semenov Model) The SADT is the intersection of two curves:

- Heat Generation (): Exponential (Arrhenius Law).

- Heat Removal (

): Linear (Newton's Law of Cooling).

If you increase package size, the slope of the Heat Removal line flattens, causing it to intersect the Heat Generation curve at a lower temperature.



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Figure 2: The Semenov Diagram logic. Larger packages (Yellow) have poorer heat removal, shifting the critical intersection point (SADT) to a lower temperature compared to small packages (Green).

Frequently Asked Questions (FAQs)

Q1: My H.4 Dewar test showed a 4°C exotherm, but it didn't run away. Is this the SADT? A: No. According to UN criteria, the SADT is defined as the temperature where the self-heating exceeds 6°C over ambient.^[3] A 4°C rise indicates instability, but not necessarily the SADT. However, you are dangerously close. We recommend testing at a temperature 5°C lower to confirm a safety margin.

Q2: What is the "Control Temperature" vs. SADT? A: The SADT is the point of failure. You never store at the SADT.

- SADT: The limit (e.g., 50°C).[2]
- Control Temperature (): The regulatory storage limit. Typically SADT minus 10°C (for SADT < 50°C) or SADT minus 20°C (for SADT < 35°C).

Q3: Can I calculate SADT using only ARC (Accelerating Rate Calorimetry) data? A: Yes, but it requires kinetic modeling (e.g., Frank-Kamenetskii or Semenov models). You must input the specific heat transfer coefficient (

) and geometry (

) of your target package into the model. ARC data is adiabatic (zero heat loss), so it represents the "worst-case" scenario for the chemistry, but it must be mathematically adjusted for the package physics.

Q4: What happens if the cooling system fails? A: You need to know the TMRad (Time to Maximum Rate under adiabatic conditions). If your cooling fails, the package acts adiabatically. The TMRad tells you how many hours you have to restore cooling before an explosion occurs. This is often calculated from the same kinetic data used for SADT.

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